

# 4-(4-Chlorophenoxy)aniline molecular weight and formula

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## Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)aniline

Cat. No.: B091003

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An in-depth analysis of **4-(4-Chlorophenoxy)aniline** reveals a compound with significant applications in chemical synthesis. This technical guide provides researchers, scientists, and drug development professionals with core information regarding its molecular properties.

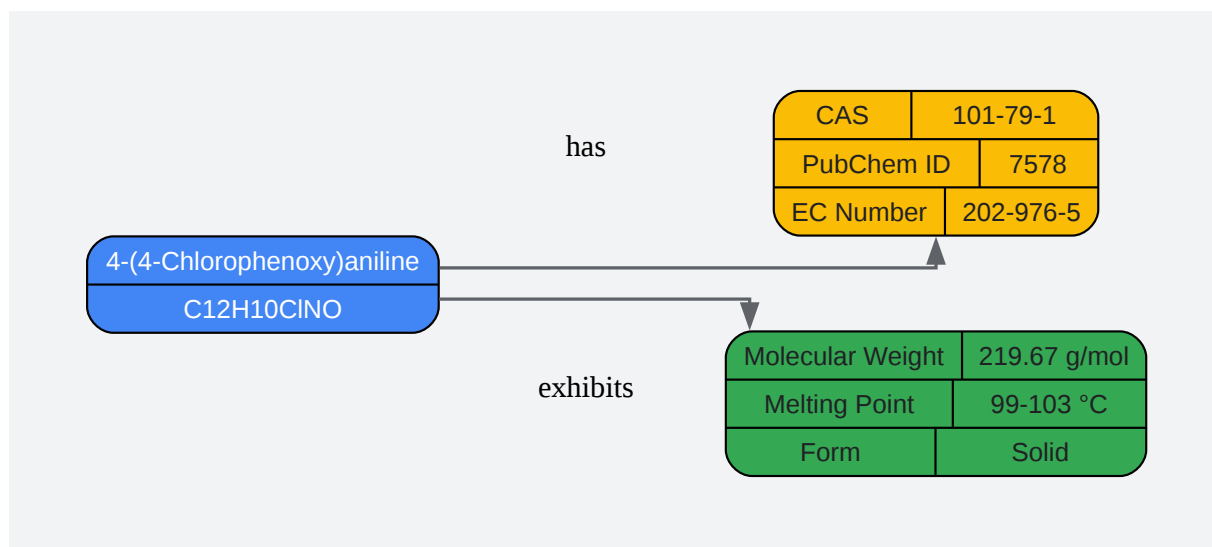
## Molecular and Physical Properties

The fundamental characteristics of **4-(4-Chlorophenoxy)aniline** are summarized below. This data is essential for its use in experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C12H10ClNO	[1][2]
Molecular Weight	219.67 g/mol	[1][2]
CAS Number	101-79-1	[1][2]
Appearance	Brown crystalline solid	[1]
Melting Point	96-103 °C	[1]
Purity	≥ 97%	[1]
Storage Temperature	2-8°C	

## Chemical Structure and Identification

The structural representation of **4-(4-Chlorophenoxy)aniline** is crucial for understanding its reactivity and interactions. The following diagram illustrates the logical relationship of its key identifiers.



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#### Key Identifiers and Properties of 4-(4-Chlorophenoxy)aniline.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. GSRS [gsrs.ncats.nih.gov]
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